

stability of 5-Nitrosalicylaldehyde under acidic vs basic conditions

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Compound of Interest

Compound Name: 5-Nitrosalicylaldehyde

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Technical Support Center: 5-Nitrosalicylaldehyde

Welcome to the Technical Support Center for **5-Nitrosalicylaldehyde**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability of **5-Nitrosalicylaldehyde** under various experimental conditions. Here you will find frequently asked questions (FAQs), troubleshooting guides, and experimental protocols to ensure the successful use of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **5-Nitrosalicylaldehyde**?

A1: **5-Nitrosalicylaldehyde** is a yellow crystalline solid that is generally stable under standard laboratory conditions.[1] For optimal stability, it should be stored in a cool, dry, and dark place, preferably under an inert atmosphere like nitrogen, to prevent degradation from moisture, light, and air.[2][3]

Q2: How does pH affect the stability of **5-Nitrosalicylaldehyde**?

A2: The stability of **5-Nitrosalicylaldehyde** is significantly influenced by the pH of the solution. It is most stable in neutral to slightly acidic conditions. Strong basic and, to a lesser extent, strong acidic conditions can lead to its degradation.



Q3: What happens to 5-Nitrosalicylaldehyde under basic conditions?

A3: Under strong basic conditions (e.g., in the presence of concentrated sodium hydroxide or potassium hydroxide), **5-Nitrosalicylaldehyde**, being a non-enolizable aldehyde, is prone to undergo the Cannizzaro reaction.[4][5][6] This is a disproportionation reaction where two molecules of the aldehyde react to produce a primary alcohol (5-nitro-2-hydroxybenzyl alcohol) and a carboxylic acid (5-nitrosalicylic acid).[4][7]

Q4: Is **5-Nitrosalicylaldehyde** stable in acidic conditions?

A4: While more stable in acidic than in strong basic conditions, prolonged exposure to strong acids can also lead to degradation, although specific degradation pathways are not as well-defined in the literature as the Cannizzaro reaction. General acid-catalyzed hydrolysis of functional groups may occur over time.

Q5: What are the potential degradation products of **5-Nitrosalicylaldehyde**?

A5: Under basic conditions, the primary degradation products are 5-nitro-2-hydroxybenzyl alcohol and 5-nitrosalicylic acid due to the Cannizzaro reaction.[4][5] In acidic or oxidative conditions, other degradation products may form, but these are not well-documented in publicly available literature. Forced degradation studies would be necessary to fully characterize these products.

Troubleshooting Guide

This guide addresses common issues that may arise during experiments involving **5- Nitrosalicylaldehyde**, with a focus on stability-related problems.

Troubleshooting & Optimization

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Issue	Potential Cause	Troubleshooting Steps
Low or no yield in a reaction	Degradation of 5- Nitrosalicylaldehyde due to inappropriate pH.	- Ensure the reaction medium is not strongly basic. If a base is required, consider using a weaker, non-nucleophilic base or a hindered base Buffer the reaction mixture to maintain a neutral or slightly acidic pH if the reaction chemistry allows.
Decomposition due to prolonged reaction time or high temperature.	- Monitor the reaction progress closely using techniques like TLC or HPLC to avoid unnecessarily long reaction times Run the reaction at the lowest effective temperature.	
Unexpected side products	Cannizzaro reaction occurring in basic media.	- If your reaction is conducted in a basic solution, be aware of the potential for the Cannizzaro reaction. This will produce 5-nitro-2-hydroxybenzyl alcohol and 5-nitrosalicylic acid To minimize this, use the mildest basic conditions possible and keep the reaction time short.
Oxidation of the aldehyde group.	- Avoid unnecessary exposure to air/oxygen, especially at elevated temperatures. Consider running the reaction under an inert atmosphere (e.g., nitrogen or argon) Ensure solvents are degassed and free of peroxides.	



Color change of the 5- Nitrosalicylaldehyde solution	Degradation of the compound.	- A significant color change (e.g., darkening) of a solution of 5-Nitrosalicylaldehyde upon standing can indicate degradation Prepare solutions fresh whenever possible and store them protected from light and at a low temperature.
Inconsistent reaction outcomes	Variable purity of 5- Nitrosalicylaldehyde.	- Ensure the purity of your 5- Nitrosalicylaldehyde using appropriate analytical methods (e.g., NMR, HPLC) Store the compound under recommended conditions (cool, dry, dark, inert atmosphere) to prevent degradation over time.[2][3]

Stability Data Summary

While specific kinetic data for the degradation of **5-Nitrosalicylaldehyde** across a wide pH range is not readily available in the literature, the following table summarizes its expected stability based on general chemical principles and information on related compounds.



Condition	Expected Stability	Potential Degradation Pathway	Primary Degradation Products
Strongly Acidic (pH < 2)	Moderate to Low	Acid-catalyzed hydrolysis	Not well-defined in literature
Weakly Acidic (pH 4-6)	High	Minimal degradation	-
Neutral (pH ~7)	High	Minimal degradation	-
Weakly Basic (pH 8- 10)	Moderate	Slow Cannizzaro reaction	5-nitro-2- hydroxybenzyl alcohol, 5-nitrosalicylic acid
Strongly Basic (pH > 12)	Low	Rapid Cannizzaro reaction	5-nitro-2- hydroxybenzyl alcohol, 5-nitrosalicylic acid
Oxidative (e.g., H ₂ O ₂)	Moderate to Low	Oxidation of the aldehyde	5-nitrosalicylic acid
Photolytic (UV/Vis light)	Moderate	Photodegradation	Not well-defined in literature
Thermal	High at room temp; degradation increases with temp.	Thermal decomposition	Not well-defined in literature

Experimental Protocols

Protocol for a Forced Degradation Study of 5-Nitrosalicylaldehyde

This protocol outlines a general procedure for conducting a forced degradation study to assess the stability of **5-Nitrosalicylaldehyde** under various stress conditions.



Objective: To identify the degradation products and understand the degradation pathways of **5-Nitrosalicylaldehyde** under acidic, basic, oxidative, and photolytic stress.

Materials:

- 5-Nitrosalicylaldehyde
- Hydrochloric acid (HCl), 0.1 M and 1 M
- Sodium hydroxide (NaOH), 0.1 M and 1 M
- Hydrogen peroxide (H₂O₂), 3% (v/v)
- Methanol or Acetonitrile (HPLC grade)
- Water (HPLC grade)
- pH meter
- HPLC system with UV detector
- LC-MS system for identification of degradation products
- Photostability chamber

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of 5-Nitrosalicylaldehyde (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Acidic Degradation:
 - To separate aliquots of the stock solution, add an equal volume of 0.1 M HCl and 1 M HCl.
 - Incubate the solutions at room temperature and at an elevated temperature (e.g., 60 °C).
 - Withdraw samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
 - Neutralize the samples with an appropriate amount of NaOH before HPLC analysis.



· Basic Degradation:

- To separate aliquots of the stock solution, add an equal volume of 0.1 M NaOH and 1 M NaOH.
- Incubate the solutions at room temperature.
- Withdraw samples at various time points (e.g., 0, 1, 2, 4, 8 hours).
- Neutralize the samples with an appropriate amount of HCl before HPLC analysis.

Oxidative Degradation:

- To an aliquot of the stock solution, add an equal volume of 3% H₂O₂.
- Incubate the solution at room temperature, protected from light.
- Withdraw samples at various time points (e.g., 0, 2, 4, 8, 24 hours).

• Photolytic Degradation:

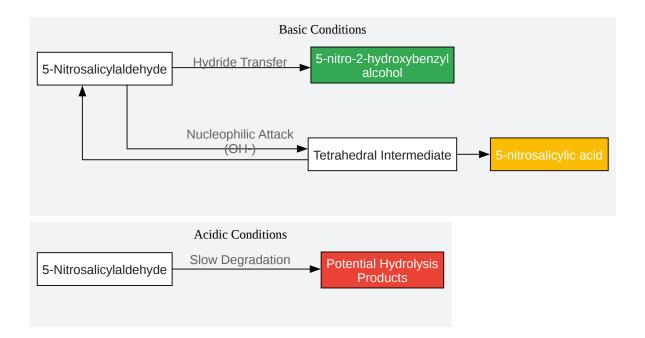
- Expose a solution of 5-Nitrosalicylaldehyde in a photostability chamber to a controlled light source (e.g., ICH-compliant option).
- Simultaneously, keep a control sample in the dark at the same temperature.
- Withdraw samples from both the exposed and control solutions at various time points.

Analysis:

- Analyze all samples by a validated stability-indicating HPLC method (e.g., C18 column with a mobile phase of acetonitrile/water gradient and UV detection).
- Quantify the amount of 5-Nitrosalicylaldehyde remaining at each time point.
- Analyze samples showing significant degradation by LC-MS to identify the mass of the degradation products.



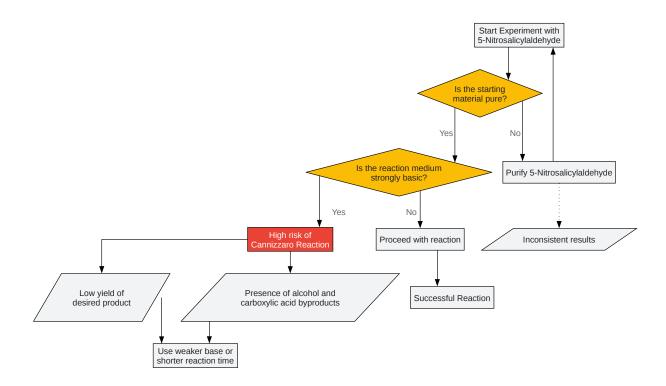
Visualizations



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Figure 1: Simplified degradation pathways of **5-Nitrosalicylaldehyde** under acidic vs. basic conditions.





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Figure 2: Troubleshooting workflow for reactions involving **5-Nitrosalicylaldehyde**.



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